

Application Notes and Protocols: SNG-1153 in 3D Lung Cancer Cell Culture Models

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Compound of Interest

Compound Name: **SNG-1153**

Cat. No.: **B610900**

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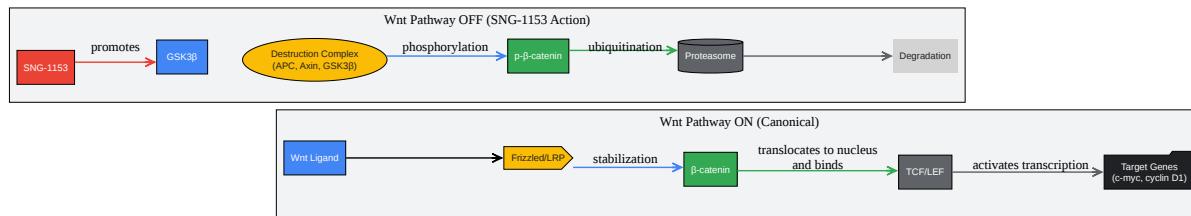
For Researchers, Scientists, and Drug Development Professionals

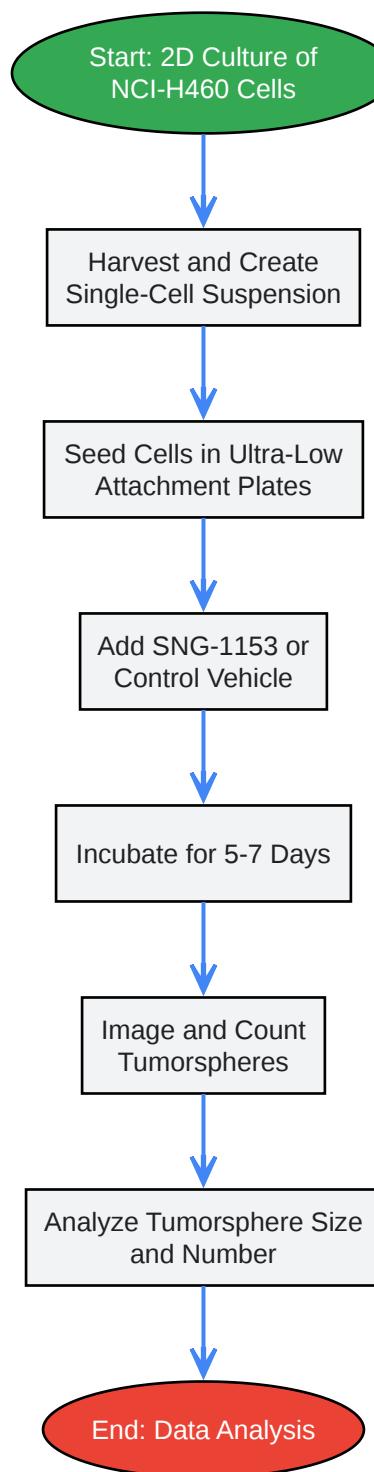
Introduction

Lung cancer remains a leading cause of cancer-related mortality worldwide, with a significant need for novel therapeutic agents. A subset of cells within tumors, known as cancer stem cells (CSCs), are thought to drive tumor initiation, metastasis, and resistance to conventional therapies. **SNG-1153** is a novel investigational compound that has demonstrated potent anti-cancer activity, particularly against lung CSCs.^{[1][2][3]} These application notes provide detailed protocols for utilizing **SNG-1153** in three-dimensional (3D) lung cancer cell culture models, which more accurately mimic the *in vivo* tumor microenvironment compared to traditional 2D cultures. The primary mechanism of action of **SNG-1153** involves the downregulation of the Wnt/β-catenin signaling pathway, a critical pathway in the maintenance of cancer stem cells.^[1]

Mechanism of Action of **SNG-1153**

SNG-1153 exerts its anti-cancer effects by targeting the Wnt/β-catenin signaling pathway.^[1] In the absence of Wnt signaling, β-catenin is phosphorylated by a destruction complex, leading to its ubiquitination and subsequent degradation. **SNG-1153** has been shown to induce β-catenin phosphorylation, leading to its downregulation.^[1] This, in turn, suppresses the expression of downstream target genes involved in cell proliferation and survival, such as c-myc and cyclin D1.^[1]





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References

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